

# Application Notes and Protocols: Synthesis of Polyesters from Methyl 10-undecenoate

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## Compound of Interest

Compound Name: Methyl 10-undecenoate

Cat. No.: B153647

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## Introduction

**Methyl 10-undecenoate**, a bio-derived monomer sourced from castor oil, is a versatile building block for the synthesis of a variety of polyesters and poly(ester-amide)s.<sup>[1][2]</sup> Its terminal double bond and ester functionality allow for a range of polymerization strategies, leading to materials with tunable thermal and mechanical properties.<sup>[3][4]</sup> These polyesters are of significant interest for applications in drug delivery, tissue engineering, and as sustainable alternatives to petroleum-based polymers.

This document provides detailed application notes and protocols for the synthesis of polyesters from **methyl 10-undecenoate**, covering key methods such as polycondensation of derived diols and acyclic diene metathesis (ADMET) polymerization.

## Data Presentation

The following tables summarize the key quantitative data for polyesters and poly(ester-amide)s synthesized from **methyl 10-undecenoate** derivatives.

Table 1: Thermal and Mechanical Properties of Polyesters and Poly(ester-amide)s<sup>[2][3]</sup>

Polymer Type	Monomers	Td (5% weight loss) (°C)	Tg (°C)	Tm (°C)	Young's Modulus (MPa)
Polyester	Diols and a bio-based methyl diester	330–350	Below room temperature	22–127 (semi-crystalline)	83
Poly(ester-amide)	Diols containing ester and amide linkages and a bio-based methyl diester	330–350	Below room temperature	up to 127	up to 363

Td: Decomposition Temperature, Tg: Glass Transition Temperature, Tm: Melting Temperature

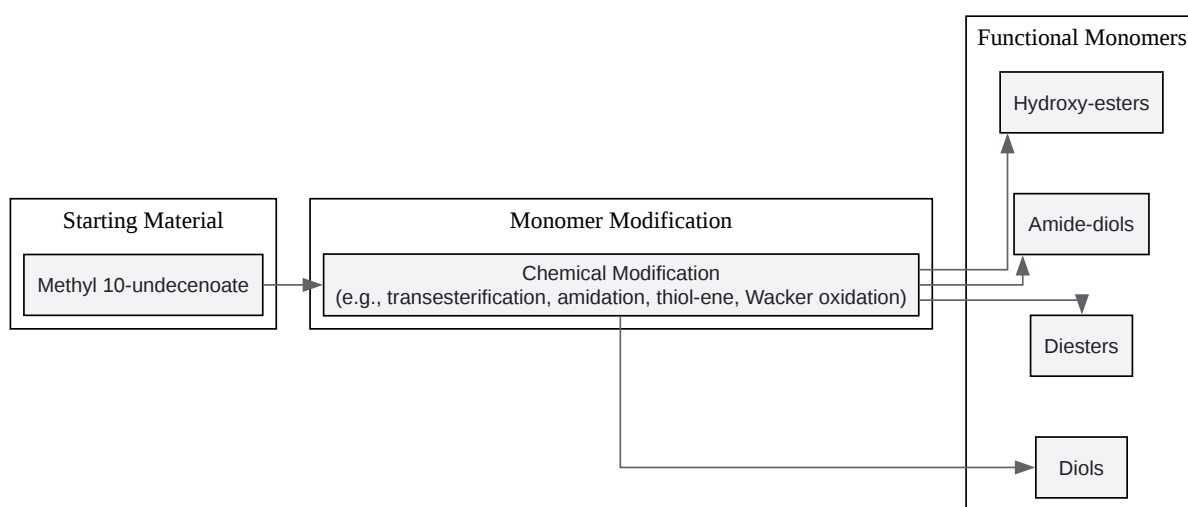
Table 2: Molecular Weight Data for Polyesters from ADMET Polymerization[5]

Monomer System	Catalyst	Mn ( g/mol )
Bis(undec-10-enoate) with ethylene glycol (M1)	Ruthenium-carbene	up to 62,000
Bis(undec-10-enoate) with propylene glycol (M2)	Ruthenium-carbene	up to 62,000
Bis(undec-10-enoate) with 1,9-nonanediol (M3)	Ruthenium-carbene	up to 62,000
Bis(undec-10-enoate) with 1,4-benzenedimethanol (M4)	Ruthenium-carbene	up to 62,000
Bis(undec-10-enoate) with hydroquinone (M5)	Ruthenium-carbene	up to 62,000

Mn: Number-average molecular weight

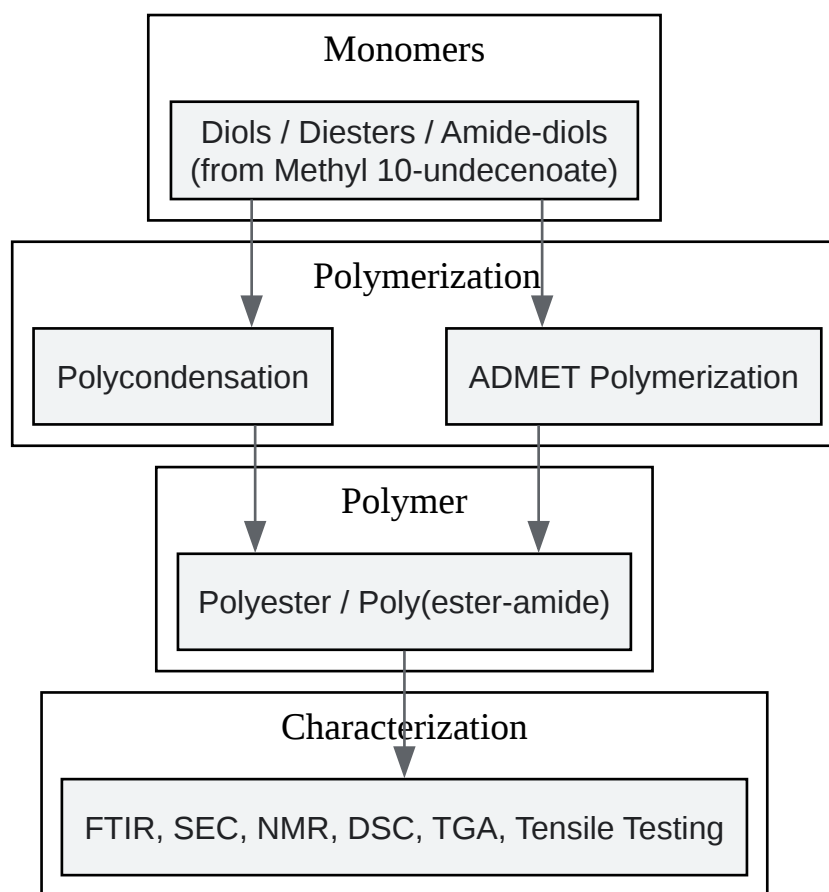
## Experimental Workflows and Logical Relationships

The following diagrams illustrate the key experimental workflows for synthesizing polyesters from **methyl 10-undecenoate**.



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Monomer synthesis workflow from **Methyl 10-undecenoate**.



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## References

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